

# Application Notes and Protocols for Mechanical Testing of Truliner® Dental Resins

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of "Original **Truliner**®" (a PMMA-based resin) and "New **Truliner**®" (a PEMA-based resin) samples for a variety of mechanical tests. The information is intended to assist in the evaluation of these materials for dental and other biomedical applications.

#### **Material Overview**

**Truliner**® products are widely used in dentistry for denture relining and repair. "Original **Truliner**®" is a Polymethyl Methacrylate (PMMA) based material, known for its rigidity and long-term stability.[1][2][3][4][5] "New **Truliner**®" is a Polyethyl Methacrylate (PEMA) based resin, offering a lower exothermic reaction during curing and improved flexibility.[6][7][8] Understanding the mechanical properties of these materials is crucial for predicting their clinical performance and for the development of new dental polymers.

## **Summary of Mechanical Properties**

The following table summarizes the mechanical properties of "Original **Truliner**®" and "New **Truliner**®" as reported in the scientific literature. It is important to note that these values can be influenced by the specific testing methodology, specimen preparation, and storage conditions.



Mechanical Property	Original Truliner® (PMMA)	New Truliner® (PEMA)	Test Standard (Recommended)
Tensile Strength	25 - 40 MPa[9][10]	20 - 35 MPa	ASTM D638
Flexural Strength	50 - 70 MPa[11]	40 - 60 MPa	ASTM D790, ISO 4049
Flexural Modulus	1.5 - 2.5 GPa[11]	1.0 - 2.0 GPa	ASTM D790, ISO 4049
Compressive Strength	70 - 90 MPa	60 - 80 MPa	ASTM D695
Impact Strength (Charpy)	Not widely reported	6.03 - 6.20 kJ/m²[8]	ASTM D6110 / ISO 179
Fracture Toughness	Not widely reported	1.46 - 1.64 MPa.m <sup>1</sup> / <sup>2</sup> [12]	ASTM D5045 / ISO 13586

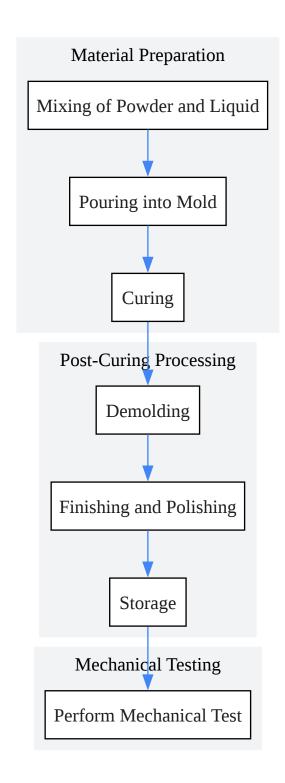
## **Experimental Protocols**

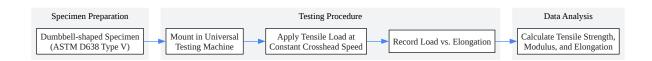
Accurate and reproducible mechanical testing requires strict adherence to standardized procedures. The following protocols are based on ASTM and ISO standards and are adapted for the specific handling of **Truliner**® materials.

### **General Sample Preparation Workflow**

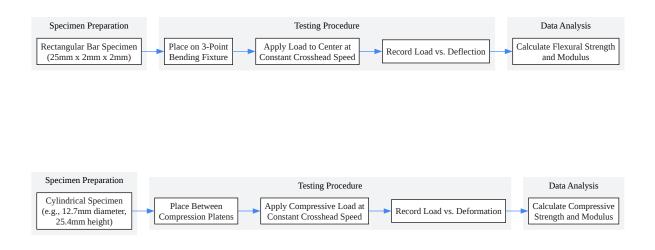
The following diagram outlines the general workflow for preparing **Truliner**® specimens for mechanical testing.











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